

Chemical structure and properties of (2-Chlorophenoxy)acetyl chloride

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: (2-Chlorophenoxy)acetyl chloride

CAS No.: 20143-41-3

Cat. No.: B2956710

[Get Quote](#)

Technical Whitepaper: (2-Chlorophenoxy)acetyl chloride

Structural Analysis, reactivity Profile, and Applications in Medicinal Chemistry

Executive Summary

(2-Chlorophenoxy)acetyl chloride (CAS: 20143-41-3) is a specialized acyl halide intermediate used primarily in the synthesis of phenoxy-based agrochemicals and pharmaceutical scaffolds. Characterized by a reactive acyl chloride terminus and an electron-rich 2-chlorophenoxy ether moiety, it serves as a critical electrophile for introducing the (2-chlorophenoxy)acetyl pharmacophore. This guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, and utility in nucleophilic acyl substitution reactions for drug discovery.

Chemical Identity & Structural Analysis[1]

The molecule consists of an acetyl chloride backbone substituted at the

-position with a 2-chlorophenoxy group.[1] The ortho-chlorine substituent on the phenyl ring introduces steric bulk and influences the electronic properties of the ether oxygen, affecting the stability and reactivity of downstream derivatives.

Property	Data
IUPAC Name	2-(2-Chlorophenoxy)acetyl chloride
CAS Number	20143-41-3
Molecular Formula	
Molecular Weight	205.04 g/mol
SMILES	<chem>ClC1=CC=CC=C1OCC(Cl)=O</chem>
InChI Key	IKODIMKOCSGKHQ-UHFFFAOYSA-N
Functional Groups	Acyl Chloride (Electrophile), Aryl Ether, Aryl Halide

Physicochemical Profile

Parameter	Value / Description
Physical State	Low-melting solid or viscous liquid (dependent on purity)
Boiling Point	147–150 °C at 20 mmHg (Distillation fraction)
Melting Point	Precursor Acid:[2] 144–145 °C; Chloride: typically < 50 °C
Solubility	Soluble in DCM, THF, Toluene, Benzene; Reacts violently with water
Density	~1.3–1.4 g/mL (Estimated based on analogs)
Stability	Moisture sensitive; hydrolyzes to 2-chlorophenoxyacetic acid and HCl

Synthesis & Manufacturing Protocol

The industrial and laboratory-scale synthesis follows a two-step protocol starting from 2-chlorophenol. The process relies on Williamson ether synthesis followed by acid chloride formation.

Step 1: Etherification (Precursor Synthesis)

Reagents: 2-Chlorophenol, Chloroacetic acid, NaOH (aq). Mechanism: The phenoxide ion (generated by NaOH) performs an

attack on the

-carbon of chloroacetic acid. Outcome: 2-Chlorophenoxyacetic acid (Solid, mp 144–145 °C).[1]

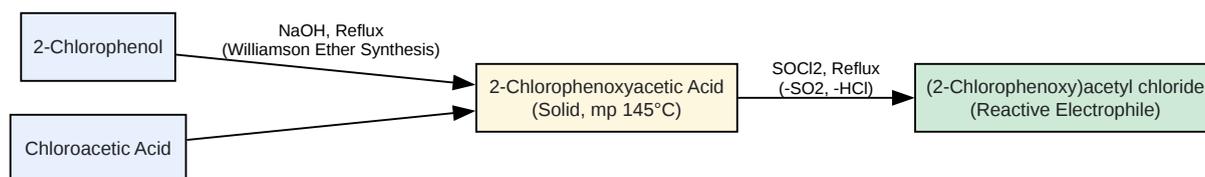
Step 2: Acyl Chloride Formation

Reagents: 2-Chlorophenoxyacetic acid, Thionyl Chloride (

) or Oxalyl Chloride. Conditions: Reflux for 2–3 hours; neat or in dry benzene/toluene.

Purification: Vacuum distillation (bp 147–150 °C @ 20 mmHg).

Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Figure 1: Synthetic route from commercially available 2-chlorophenol to the acid chloride.

Reactivity Profile & Mechanism[1]

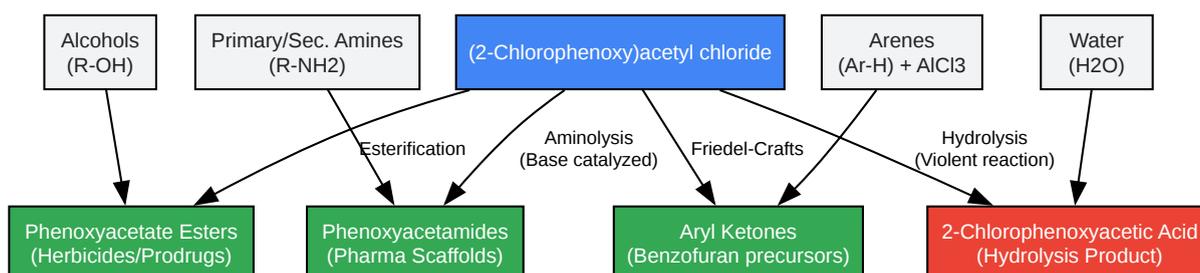
(2-Chlorophenoxy)acetyl chloride is a "hard" electrophile due to the polarized carbonyl carbon attached to the good leaving group (chloride). It undergoes Nucleophilic Acyl Substitution via an addition-elimination mechanism.

Key Reaction Pathways[1]

- Aminolysis (Amide Formation):
 - Reagent: Primary/Secondary Amines (

-).
- Application: Synthesis of biologically active amides (e.g., MAO inhibitors).
 - Mechanism: Nucleophilic attack of the amine lone pair on the carbonyl carbon forms a tetrahedral intermediate. Collapse of the intermediate expels
 - .
 - Note: Requires a base (TEA, Pyridine) to scavenge HCl.
- Esterification:
 - Reagent: Alcohols/Phenols (
 -).
 - Application: Prodrug synthesis or herbicide ester derivatives.
 - Friedel-Crafts Acylation:
 - Reagent: Aromatic substrates + Lewis Acid (
 -).
 - Application: Cyclization to form benzofuran derivatives or complex aromatic ketones.

Reactivity Flowchart



[Click to download full resolution via product page](#)

Figure 2: Divergent reactivity pathways demonstrating the compound's utility as a building block.

Applications in Drug Discovery & Agrochemicals[7] [8]

Pharmaceutical Intermediates

The (2-chlorophenoxy)acetyl moiety is a privileged scaffold in medicinal chemistry.

- **MAO Inhibitors:** Historically used in the synthesis of Lilly 51641 (N-cyclopropyl-2-(2-chlorophenoxy)ethylamine), a selective MAO-A inhibitor. The acid chloride reacts with cyclopropylamine to form the amide, which is subsequently reduced.
- **Linker Chemistry:** Used to attach the lipophilic 2-chlorophenoxy group to pharmacophores, improving membrane permeability and metabolic stability (blocking para-oxidation due to the ortho-chloro steric effect).

Agrochemicals[7][9]

- **Herbicides:** While 2,4-D (2,4-dichlorophenoxyacetic acid) is more common, the 2-chloro analog serves as a precursor for specific phenoxy-auxin herbicides and plant growth regulators. The acid chloride allows for the rapid synthesis of complex esters that enhance leaf cuticle penetration.

Handling & Safety Protocol

Hazard Classification: Corrosive (Skin Corr.[3][4] 1B), Lachrymator.[4]

- **Engineering Controls:** All operations must be performed in a functioning chemical fume hood.
- **PPE:** Neoprene or Nitrile gloves (double gloving recommended), chemical splash goggles, and a lab coat.
- **Water Reactivity:** DANGER. Reacts violently with water to release HCl gas.
 - **Storage:** Store under inert atmosphere (Nitrogen/Argon) in a cool, dry place.

- Spill Control: Do not use water.[3][4][5][6] Absorb with dry sand or vermiculite. Neutralize with weak base (sodium bicarbonate) only after dilution in organic solvent.
- First Aid:
 - Skin: Immediate wash with polyethylene glycol 400 (if available) or copious water for 15+ mins.
 - Eyes: Rinse immediately with water for 15 mins; seek urgent medical attention.[5]

References

- Sigma-Aldrich. (n.d.).[7][4] **2-(2-Chlorophenoxy)acetyl chloride** Product Specification. Retrieved from
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 329819729, **2-(2-Chlorophenoxy)acetyl chloride**. Retrieved from [7]
- Raiford, L. C., & Bacher, P. (1943). The use of 2-Chlorophenoxyacetyl Chloride in the Preparation of Mixed Diacyl Derivatives of Ortho Aminophenols. Proceedings of the Iowa Academy of Science, 50(1), 249-253. Retrieved from
- Fuller, R. W. (1972). Selective inhibition of monoamine oxidase. Advances in Biochemical Psychopharmacology. (Reference for Lilly 51641 context).
- Angene Chemical. (n.d.).[2] Safety Data Sheet: **(2-Chlorophenoxy)acetyl chloride**. Retrieved from [8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. scholarworks.uni.edu \[scholarworks.uni.edu\]](https://scholarworks.uni.edu)
- [2. Chloroacetyl chloride - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)

- [3. thermofishersci.in](https://thermofishersci.in) [thermofishersci.in]
- [4. geneseo.edu](https://geneseo.edu) [geneseo.edu]
- [5. fishersci.com](https://fishersci.com) [fishersci.com]
- [6. merckmillipore.com](https://merckmillipore.com) [merckmillipore.com]
- [7. 2-\(2-Chlorophenoxy\)acetyl chloride | Sigma-Aldrich](https://sigmaaldrich.com) [sigmaaldrich.com]
- [8. angenesci.com](https://angenesci.com) [angenesci.com]
- To cite this document: BenchChem. [Chemical structure and properties of (2-Chlorophenoxy)acetyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2956710#chemical-structure-and-properties-of-2-chlorophenoxy-acetyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com